

Nefazodone preclinical pharmacology animal models

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Nefazodone

CAS No.: 83366-66-9

Cat. No.: S536934

[Get Quote](#)

Core Pharmacological Profile

Nefazodone is characterized by a dual mechanism of action: it potently antagonizes serotonin 5-HT_{2A} receptors and also acts as a weak serotonin and norepinephrine reuptake inhibitor (SNRI) [1] [2]. The table below summarizes its key receptor interactions based on animal and *in vitro* models.

Pharmacological Target	Interaction/Affinity	Functional Consequence
5-HT _{2A} Receptor	Potent antagonist (K _i = 26 nM) [2]	Attenuates 5-HT _{2A} -mediated behaviors; reduces receptor density with chronic use [1]
Serotonin Transporter (SERT)	Weak inhibitor (K _i = 200–459 nM) [2]	Contributes to overall serotonergic effects
Norepinephrine Transporter (NET)	Weak inhibitor (K _i = 360–618 nM) [2]	Contributes to overall noradrenergic effects
α ₁ -Adrenergic Receptor	High affinity (K _i = 5.5–48 nM) [2]	Associated with side effects like orthostatic hypotension [2]
Muscarinic Acetylcholine Receptor	Negligible affinity (K _i > 10,000 nM) [2]	Low incidence of anticholinergic side effects [1]

Key Findings from Animal Models

Animal studies have demonstrated **Nefazodone's** activity in several behavioral models relevant to antidepressant effect and its influence on other biological systems.

Model / System	Species	Key Finding	Dosage / Administration
Learned Helplessness	Rat	Active in reversing the model [1]	Not specified in search results
Reserpine-Induced Ptosis	Rat	Prevented the reserpine-induced effect [1]	Not specified in search results
5-HT _{2A} -Mediated Behavior	Rat	Antagonized quipazine-induced head shake [1]	Not specified in search results
Chronic Stress & Immune Function	Mouse (BALB/c)	Attenuated stress-induced reduction in thymus/spleen cellularity and phagocytosis [3]	10 mg/kg/day, intraperitoneal, for 16 days [3]
Corticosterone-Induced Behavior	Female Rat	Attenuated corticosterone-induced facilitation of wet dog shaking [4]	100 mg/kg/day, intraperitoneal, for 7 days [4]
Dopamine System (PET Imaging)	Human/Primate	No significant effect on synaptic dopamine, unlike SSRIs [5]	Single oral dose (human study) [5]

Experimental Protocol Highlights

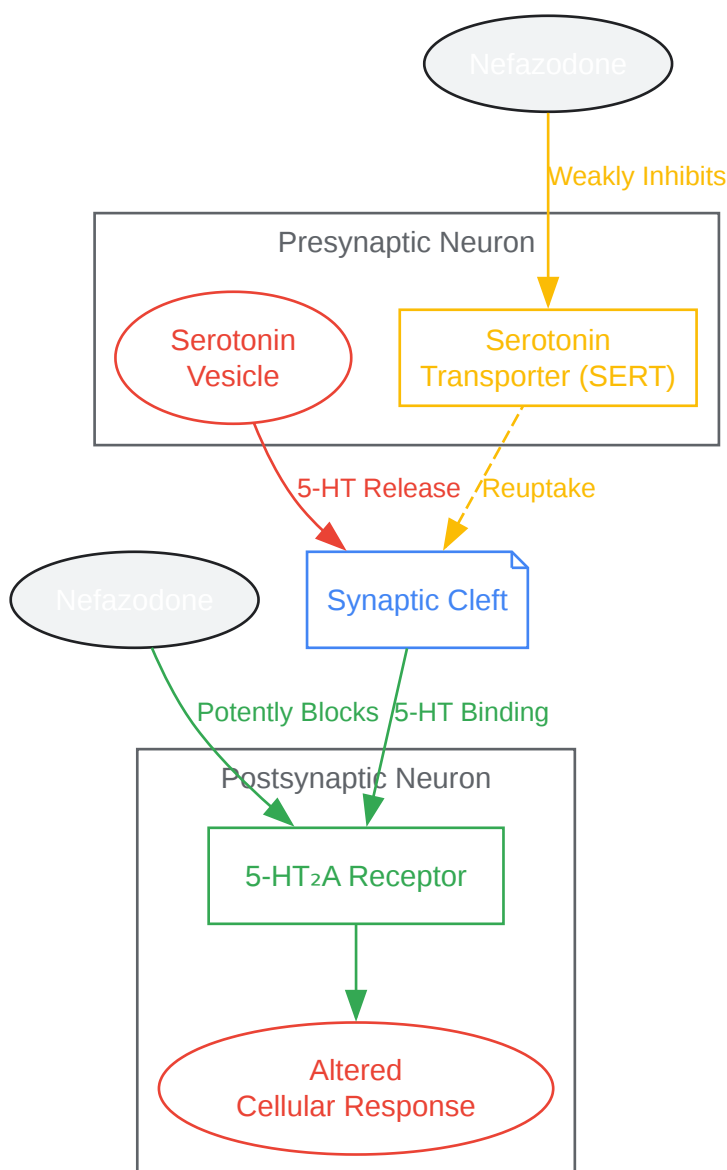
The search results provide some methodological details for key experiments:

- **Chronic Stress and Immune Function [3]:** Mice were subjected to a chronic auditory stressor (100 dB, 10 seconds every minute for 30 minutes, twice daily). The test group received a daily intraperitoneal injection of **Nefazodone** (10 mg/kg) for 16 days. Immune parameters, including T-cell populations and phagocytic activity, were then assessed and compared to unstressed and stressed untreated control groups.

- **Blocking Stress-Induced Behavior [4]:** In a model of chronic stress, the facilitatory effects on "wet dog shaking" behavior in female rats were completely attenuated by chronic treatment with **Nefazodone**.

Visualizing the Primary Mechanism

The following diagram illustrates the core proposed mechanism of action of **Nefazodone** in the synapse, based on the preclinical data.



[Click to download full resolution via product page](#)

Nefazodone's core mechanism: weak SERT inhibition and potent 5-HT_{2A} receptor blockade.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Nefazodone: preclinical pharmacology of a new ... [pubmed.ncbi.nlm.nih.gov]
2. Nefazodone [en.wikipedia.org]
3. Effects of nefazodone on the immune system of mice [sciencedirect.com]
4. Nefazodone attenuates the stress-induced facilitation of ... [sciencedirect.com]
5. PET Studies of the Effect of the Antidepressant Drugs ... [sciencedirect.com]

To cite this document: Smolecule. [Nefazodone preclinical pharmacology animal models]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b536934#nefazodone-preclinical-pharmacology-animal-models>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com